

# 1-Chloro-1-ethylcyclohexane CAS number and molecular weight

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# An In-depth Technical Guide to 1-Chloro-1ethylcyclohexane

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This technical guide provides comprehensive information on **1-Chloro-1-ethylcyclohexane**, a halogenated cycloalkane of interest in synthetic organic chemistry. This document outlines its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and illustrates the reaction pathway.

### **Core Chemical Information**

CAS Number: 1445-98-3[1]

Molecular Formula: C<sub>8</sub>H<sub>15</sub>Cl[1][2][3]

Molecular Weight: 146.66 g/mol [2]

### **Physicochemical Data**

The following table summarizes the key physical and chemical properties of **1-Chloro-1-ethylcyclohexane**. While experimentally determined data is preferred, some values are computed from validated models.



Property	Value	Source
Molecular Weight	146.66 g/mol	Computed by PubChem[2]
XLogP3-AA	3.3	Computed by XLogP3[2]
Hydrogen Bond Donor Count	0	Computed by Cactvs[2]
Hydrogen Bond Acceptor Count	0	Computed by Cactvs[2]
Rotatable Bond Count	1	Computed by Cactvs
Exact Mass	146.0862282 Da	Computed by PubChem[2]
Monoisotopic Mass	146.0862282 Da	Computed by PubChem[2]
Topological Polar Surface Area	0 Ų	Computed by Cactvs[2]
Heavy Atom Count	9	
Complexity	82.6	Computed by Cactvs[2]

### Synthesis of 1-Chloro-1-ethylcyclohexane

**1-Chloro-1-ethylcyclohexane** is synthesized from its corresponding tertiary alcohol, 1-ethylcyclohexanol, via a nucleophilic substitution reaction. The hydroxyl group of the alcohol is a poor leaving group; therefore, it must be protonated by a strong acid, such as hydrochloric acid, to form a good leaving group (water). The departure of water results in the formation of a stable tertiary carbocation, which is then attacked by the chloride ion nucleophile to yield the final product.

## Experimental Protocol: Synthesis from 1-Ethylcyclohexanol

This protocol details the synthesis of **1-Chloro-1-ethylcyclohexane** from **1-ethylcyclohexanol** using concentrated hydrochloric acid.

#### Materials:

1-Ethylcyclohexanol



- Concentrated Hydrochloric Acid (HCl)
- Anhydrous Calcium Chloride (CaCl<sub>2</sub>) or Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Saturated Sodium Bicarbonate Solution (NaHCO<sub>3</sub>)
- Deionized Water
- Diethyl Ether (or other suitable organic solvent)
- Separatory Funnel
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Distillation apparatus

#### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, place 1-ethylcyclohexanol.
- Addition of HCI: Cool the flask in an ice bath and slowly add an excess of cold, concentrated hydrochloric acid with continuous stirring. The reaction is exothermic, and the temperature should be monitored and controlled.
- Reaction: After the addition is complete, allow the mixture to stir at room temperature. The
  reaction progress can be monitored by thin-layer chromatography (TLC). For tertiary
  alcohols, the reaction is typically rapid. Gentle heating may be applied to ensure the reaction
  goes to completion.
- Work-up: Once the reaction is complete, transfer the mixture to a separatory funnel. Two
  layers will be present: an upper organic layer containing the product and a lower aqueous



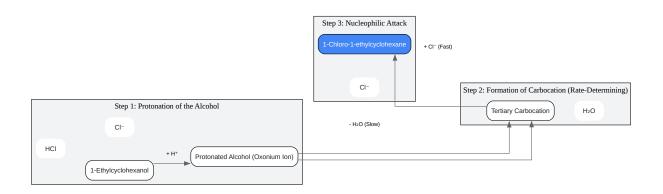
layer.

- Separation: Separate the organic layer. Wash the organic layer sequentially with:
  - Deionized water to remove the bulk of the acid.
  - Saturated sodium bicarbonate solution to neutralize any remaining acid (caution: CO<sub>2</sub> evolution).
  - Deionized water to remove any remaining salts.
- Drying: Dry the organic layer over an anhydrous drying agent such as anhydrous calcium chloride or sodium sulfate.
- Solvent Removal: Decant or filter the dried organic layer into a clean, dry round-bottom flask.
   Remove the organic solvent using a rotary evaporator.
- Purification: The crude product can be purified by distillation under reduced pressure to yield pure 1-Chloro-1-ethylcyclohexane.

### **Reaction Pathway and Logic**

The synthesis of **1-Chloro-1-ethylcyclohexane** from 1-ethylcyclohexanol proceeds via a unimolecular nucleophilic substitution ( $S_n1$ ) mechanism. The key steps are illustrated in the diagram below.





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Caption: S<sub>n</sub>1 reaction mechanism for the synthesis of **1-Chloro-1-ethylcyclohexane**.

This guide provides a foundational understanding of **1-Chloro-1-ethylcyclohexane** for research and development purposes. For further information, consulting peer-reviewed literature is recommended.

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